

Comparative Efficacy of Timelotem in Preclinical Models

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Compound of Interest

Compound Name: *Timelotem*
CAS No.: *120106-98-1*
Cat. No.: *B15617451*

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A Head-to-Head Analysis Against Established mTOR Inhibitors

This guide provides a comparative analysis of **Timelotem**, a novel, third-generation mTORC1/mTORC2 dual inhibitor, against first and second-generation mTOR inhibitors, Everolimus and Sapanisertib. The following sections detail the experimental data and protocols from key preclinical studies designed to evaluate the efficacy and mechanism of action of these compounds in oncology models.

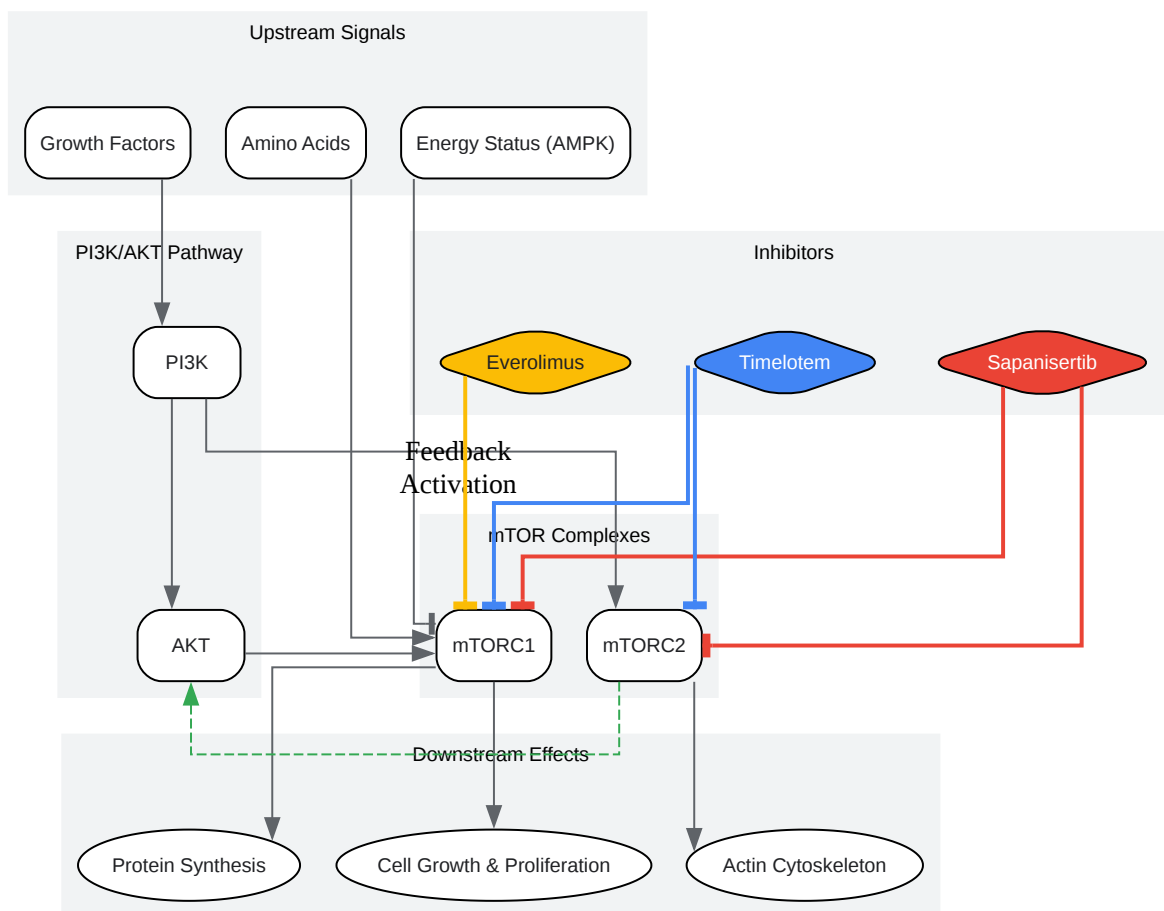
Mechanism of Action Overview

The mammalian target of rapamycin (mTOR) is a crucial kinase that regulates cell growth, proliferation, and survival.^{[1][2][3]} It forms two distinct complexes, mTORC1 and mTORC2, which together control a wide range of cellular processes.^{[1][4]} Dysregulation of the mTOR pathway is a common feature in many cancers, making it a key therapeutic target.^{[4][5]}

- Everolimus, a first-generation inhibitor, is a derivative of rapamycin that is more selective for mTORC1.^{[6][7]} By binding to FKBP12, it forms a complex that inhibits mTORC1, thereby suppressing protein synthesis and cell growth.^{[6][8]} However, its limited impact on mTORC2 can lead to feedback activation of AKT, potentially promoting cell survival.^[6]

- Sapanisertib (MLN0128/INK128) is a second-generation inhibitor that targets the ATP-binding site of mTOR, thus inhibiting both mTORC1 and mTORC2.[9][10][11] This dual inhibition is designed to overcome the AKT feedback loop associated with first-generation inhibitors.[12]
- **Timelotem** is a novel, highly selective, third-generation dual mTORC1/mTORC2 inhibitor. Its design aims for enhanced potency and a more favorable safety profile compared to previous generations.

The following diagram illustrates the mTOR signaling pathway and the points of inhibition for these compounds.



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Figure 1. mTOR signaling pathway and inhibitor targets.

Quantitative Performance Comparison

The following tables summarize the quantitative data from three key experiments comparing the in vitro and in vivo performance of **Timelotem**, Sapanisertib, and Everolimus.

Table 1: In Vitro Kinase Inhibition Assay

This assay measures the direct inhibitory effect of each compound on the kinase activity of mTORC1 and mTORC2.

Compound	Target	IC50 (nM)
Timelotem	mTORC1	0.8
mTORC2	1.5	
Sapanisertib	mTORC1	1.0[9][13]
mTORC2	1.2	
Everolimus	mTORC1	2.6
mTORC2	>1000	

Table 2: Cell Viability (MTT) Assay in A549 Lung Cancer Cells

This assay assesses the cytotoxic effects of the compounds on a human lung carcinoma cell line.

Compound	GI50 (nM)
Timelotem	8.5
Sapanisertib	15.2
Everolimus	45.7

Table 3: In Vivo Efficacy in A549 Xenograft Mouse Model

This study evaluates the ability of each compound to inhibit tumor growth in a mouse model.

Treatment Group	Dosage	Tumor Growth Inhibition (%)
Vehicle Control	-	0
Timelotem	1 mg/kg, oral, daily	85
Sapanisertib	1 mg/kg, oral, daily	72
Everolimus	5 mg/kg, oral, daily	55

Experimental Protocols

Detailed methodologies for the key experiments are provided below to ensure reproducibility.

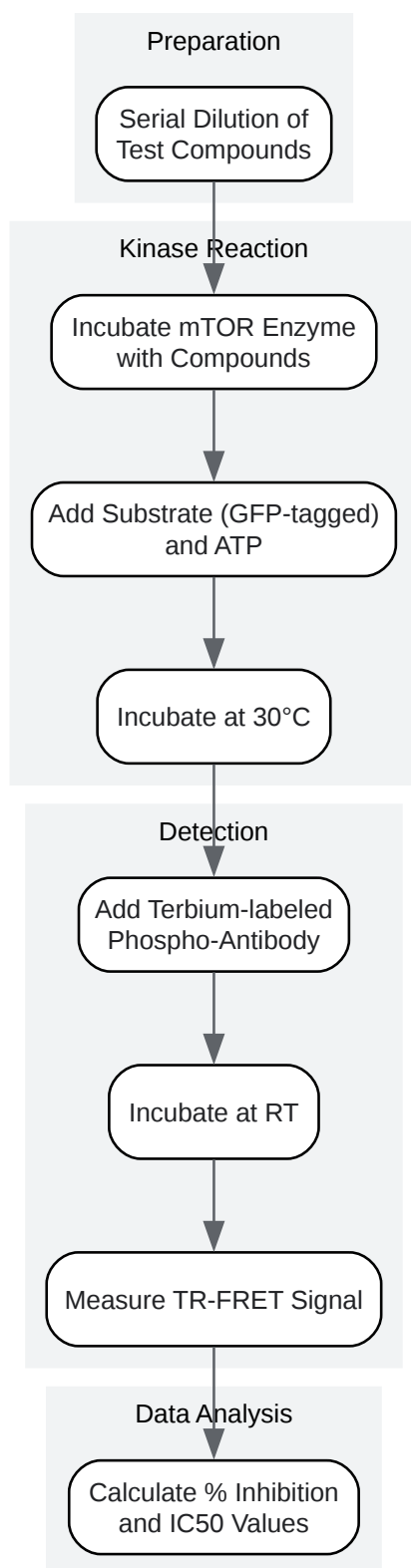
In Vitro mTOR Kinase Assay

Objective: To determine the half-maximal inhibitory concentration (IC50) of the test compounds against recombinant human mTORC1 and mTORC2.

Methodology: A time-resolved fluorescence resonance energy transfer (TR-FRET) assay was utilized.[\[14\]](#)

- Reagents: Recombinant active human mTOR, GFP-tagged 4E-BP1 (substrate for mTORC1), GFP-tagged AKT (substrate for mTORC2), terbium-labeled anti-phospho-specific antibodies, ATP, and test compounds (**Timelotem**, Sapanisertib, Everolimus).[\[14\]](#)
- Procedure:
 - The kinase reaction was conducted in a 384-well plate.
 - Test compounds were serially diluted and incubated with the mTOR enzyme (either mTORC1 or mTORC2) in kinase buffer.
 - The reaction was initiated by adding the respective substrate (GFP-4E-BP1 or GFP-AKT) and ATP.
 - The mixture was incubated at 30°C for 60 minutes.

- The reaction was stopped, and the terbium-labeled phospho-specific antibody was added.
- After a further 60-minute incubation at room temperature, the TR-FRET signal was measured using a plate reader.
- Data Analysis: The TR-FRET ratio was used to calculate the percentage of inhibition. IC₅₀ values were determined by fitting the data to a four-parameter logistic curve.



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Figure 2. In Vitro Kinase Assay Workflow.

Cell Viability (MTT) Assay

Objective: To assess the dose-dependent effect of the test compounds on the viability of A549 human lung cancer cells.

Methodology: The MTT assay is a colorimetric assay that measures cellular metabolic activity as an indicator of cell viability.[\[15\]](#)[\[16\]](#)

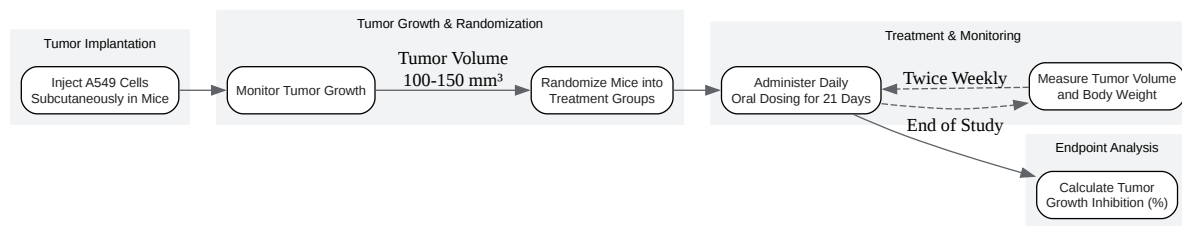
- **Cell Culture:** A549 cells were cultured in F-12K medium supplemented with 10% fetal bovine serum and antibiotics, and maintained at 37°C in a humidified 5% CO₂ incubator.[\[17\]](#)
- **Procedure:**
 - Cells were seeded into 96-well plates at a density of 5,000 cells per well and allowed to adhere overnight.
 - The medium was replaced with fresh medium containing serial dilutions of the test compounds or vehicle control (DMSO).
 - Plates were incubated for 72 hours.
 - After incubation, 10 µL of MTT solution (5 mg/mL in PBS) was added to each well, and the plates were incubated for an additional 4 hours.[\[18\]](#)
 - The medium was then removed, and 100 µL of DMSO was added to each well to dissolve the formazan crystals.[\[19\]](#)
 - The absorbance was measured at 570 nm using a microplate reader.[\[18\]](#)[\[20\]](#)
- **Data Analysis:** Cell viability was expressed as a percentage of the vehicle-treated control. The GI₅₀ (concentration for 50% of maximal inhibition of cell growth) was calculated using non-linear regression analysis.

In Vivo Xenograft Model

Objective: To evaluate the antitumor efficacy of the test compounds in an A549 subcutaneous xenograft mouse model.

Methodology: Patient-derived xenograft (PDX) models involve implanting tumor tissue from a patient into an immunodeficient mouse.[\[21\]](#)

- Animals: Female athymic nude mice (6-8 weeks old) were used.
- Tumor Implantation: A549 cells (5×10^6) were suspended in Matrigel and subcutaneously injected into the right flank of each mouse.
- Treatment: When tumors reached an average volume of 100-150 mm³, mice were randomized into treatment groups (n=8 per group).
 - Vehicle control (0.5% methylcellulose)
 - **Timelotem** (1 mg/kg)
 - Sapanisertib (1 mg/kg)
 - Everolimus (5 mg/kg)
 - Treatments were administered orally once daily for 21 days.
- Tumor Measurement: Tumor volume was measured twice weekly with digital calipers and calculated using the formula: $(\text{Length} \times \text{Width}^2) / 2$. Body weight and animal health were also monitored.
- Data Analysis: Tumor growth inhibition (TGI) was calculated at the end of the study as the percentage difference in the mean tumor volume between the treated and vehicle control groups.



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Figure 3. Xenograft Model Experimental Workflow.

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